

sample preparation for BDBPP analysis in human urine using isotope dilution

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Compound of Interest

Compound Name: *Bis(2,3-dibromopropyl)
Phosphate-d10*

Cat. No.: *B15558065*

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Application Notes and Protocols for BDBPP Analysis in Human Urine

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bis(2,3-dibromopropyl) phosphate (BDBPP) is a metabolite of the flame retardant tris(2,3-dibromopropyl) phosphate (TDBPP), which has been used in various consumer products.^[1] Due to concerns about its potential carcinogenicity, monitoring human exposure to TDBPP through its metabolites in urine is of significant interest.^[1] Isotope dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a highly sensitive and specific method for the quantification of trace environmental contaminants and their metabolites in biological matrices. This document provides a detailed protocol for the sample preparation of BDBPP in human urine using an isotope dilution method with BDBPP-d10 as an internal standard, followed by instrumental analysis.

Principle

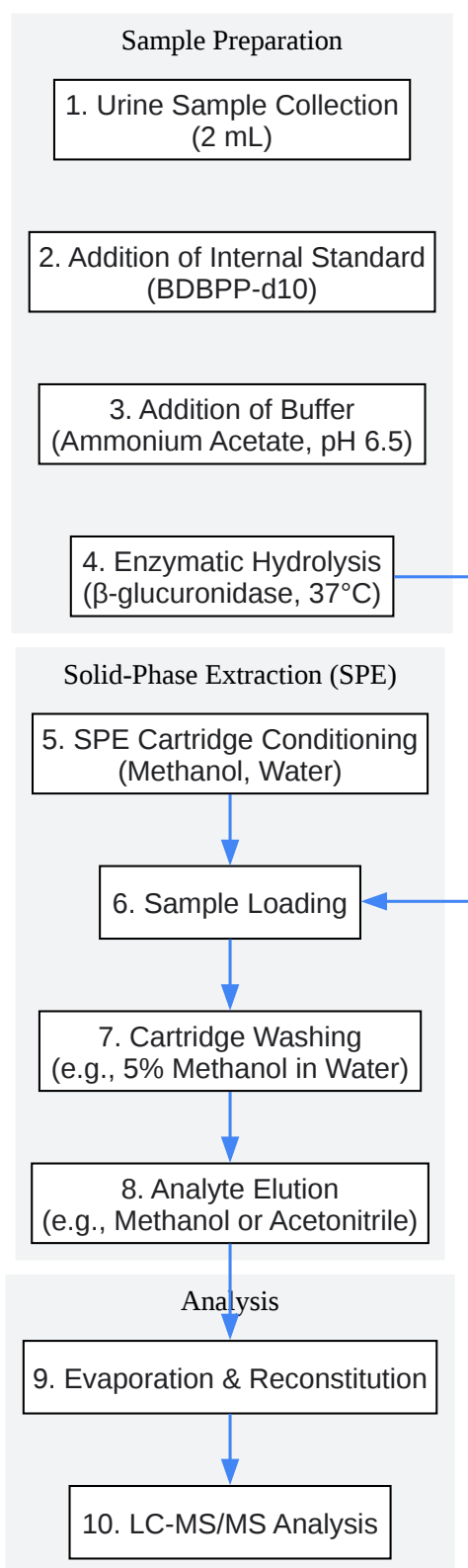
The method involves the enzymatic hydrolysis of glucuronide and sulfate conjugates of BDBPP, followed by solid-phase extraction (SPE) to isolate and concentrate the analyte from the urine matrix. A known amount of the isotopically labeled internal standard, BDBPP-d10, is added to the sample prior to preparation to correct for matrix effects and variations in recovery during the analytical process. The final extract is then analyzed by LC-MS/MS.

Experimental Protocols

Materials and Reagents

- Bis(2,3-dibromopropyl) phosphate (BDBPP) analytical standard
- **Bis(2,3-dibromopropyl) phosphate-d10** (BDBPP-d10) internal standard
- β -glucuronidase (from *Helix pomatia* or recombinant)
- Ammonium acetate buffer (1 M, pH 6.5)
- Formic acid
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Ultrapure water
- Solid-phase extraction (SPE) cartridges (e.g., Oasis HLB, or a mixed-mode anion exchange)

Sample Preparation Workflow



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Caption: Experimental workflow for BDBPP sample preparation.

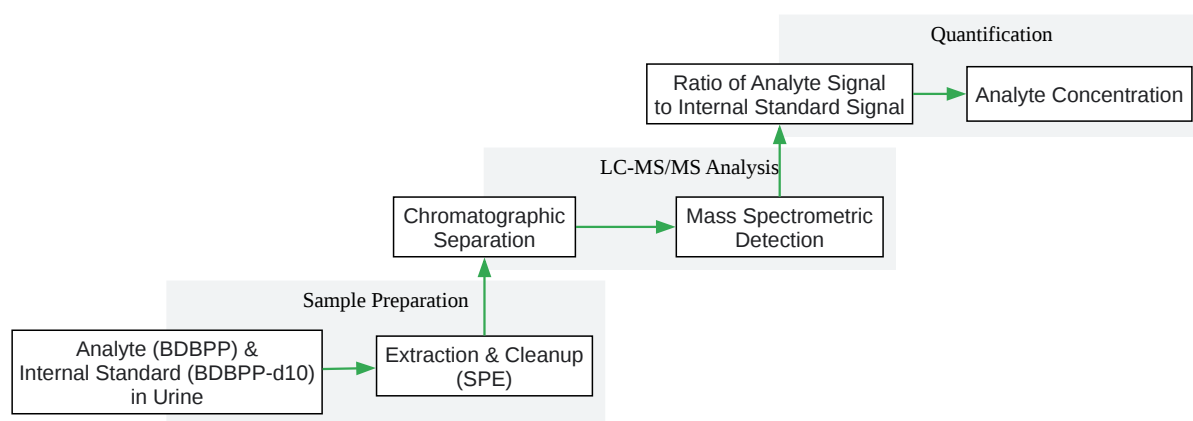
Step-by-Step Protocol

- Sample Thawing and Aliquoting:
 - Thaw frozen human urine samples at room temperature.
 - Vortex the samples to ensure homogeneity.
 - Transfer a 2.0 mL aliquot of urine into a polypropylene centrifuge tube.
- Internal Standard Spiking:
 - Spike each urine sample with a known amount of BDBPP-d10 internal standard solution (e.g., 50 µL of a 100 ng/mL solution).
 - Also prepare a matrix blank (urine without internal standard) and a quality control (QC) sample (spiked with known concentrations of BDBPP and BDBPP-d10).
- Enzymatic Hydrolysis:
 - Add 1.0 mL of 1 M ammonium acetate buffer (pH 6.5) to each sample.
 - Add 20 µL of β -glucuronidase enzyme solution.
 - Vortex gently and incubate the samples at 37°C for at least 2 hours (or overnight) to ensure complete hydrolysis of conjugated metabolites.
- Solid-Phase Extraction (SPE):
 - Cartridge Conditioning: Condition an SPE cartridge (e.g., Oasis HLB, 60 mg) by passing 3 mL of methanol followed by 3 mL of ultrapure water. Do not allow the cartridge to go dry.
 - Sample Loading: Load the hydrolyzed urine sample onto the conditioned SPE cartridge at a slow, steady flow rate (approximately 1-2 mL/min).
 - Washing: Wash the cartridge with 3 mL of 5% methanol in water to remove interfering matrix components.
 - Drying: Dry the cartridge under vacuum for 5-10 minutes.

- Elution: Elute the BDBPP and BDBPP-d10 from the cartridge with 4 mL of methanol or acetonitrile into a clean collection tube.
- Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 100 µL of the mobile phase starting composition (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
 - Vortex to dissolve the residue and transfer to an autosampler vial for LC-MS/MS analysis.

Isotope Dilution Principle

The use of a stable isotope-labeled internal standard is crucial for accurate quantification in complex matrices like urine.



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Caption: Principle of isotope dilution analysis.

Data Presentation

LC-MS/MS Parameters

The following table summarizes typical LC-MS/MS parameters for the analysis of BDBPP. These may require optimization based on the specific instrumentation used. A study on the analysis of BDBPP in textiles utilized LC-MS/MS in negative mode (ESI-) for detection.^[2]

Parameter	Setting
Liquid Chromatography	
Column	C18 reversed-phase (e.g., 2.1 x 50 mm, 1.7 µm)
Mobile Phase A	5 mM Ammonium acetate in water
Mobile Phase B	Acetonitrile
Gradient	Optimized for separation (e.g., start at 10% B, ramp to 95% B)
Flow Rate	0.3 mL/min
Injection Volume	5 µL
Mass Spectrometry	
Ionization Mode	Electrospray Ionization (ESI), Negative
Precursor Ion (Q1) for BDBPP	To be determined empirically
Product Ion (Q3) for BDBPP	To be determined empirically
Precursor Ion (Q1) for BDBPP-d10	To be determined empirically
Product Ion (Q3) for BDBPP-d10	To be determined empirically
Collision Energy	Optimized for fragmentation

Method Performance

The following table presents typical method performance characteristics for the analysis of a structurally similar compound, bis(1,3-dichloro-2-propyl) phosphate (BDCPP), in human urine. Similar performance is expected for BDBPP analysis.

Parameter	Value	Reference
Method Detection Limit (MDL)	8 pg/mL	[3]
Recovery	82 ± 10% to 91 ± 4%	[3]
Interday Precision (RSD)	2-8%	[4]

Biomonitoring Data

While extensive biomonitoring data for BDBPP in human urine is not widely available, data for other organophosphate flame retardant metabolites indicate that concentrations are typically in the low ng/mL range. For instance, in a study of pregnant Canadian women, diphenyl phosphate (DPHP) was detected in 97% of samples with concentrations ranging from <0.13 to 25.2 ng/mL.[5]

Conclusion

The described method provides a robust and sensitive approach for the quantification of BDBPP in human urine. The use of isotope dilution with BDBPP-d10 ensures high accuracy and precision, making the method suitable for human biomonitoring studies and for assessing exposure to TDBPP in various populations. Careful attention to preventing contamination is crucial for achieving low detection limits.

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